

Fluometuron-desmethyl-d3: A Technical Overview for Advanced Research

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Compound of Interest

Compound Name: Fluometuron-desmethyl-d3

Cat. No.: B12412471

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fluometuron-desmethyl-d3**, a deuterated analog of the primary metabolite of the herbicide Fluometuron. While a specific CAS number for **Fluometuron-desmethyl-d3** is not readily available in public databases, this document furnishes critical information on its non-deuterated counterpart, its role in metabolic pathways, and its application in analytical methodologies. This guide is intended to support research and development activities by providing detailed technical data, experimental protocols, and visual representations of relevant processes.

Compound Identification and Properties

Fluometuron-desmethyl-d3 is the isotopically labeled version of Fluometuron-desmethyl, where three hydrogen atoms on the N-methyl group have been replaced with deuterium. This labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry, providing a distinct mass shift without significantly altering its chemical properties.

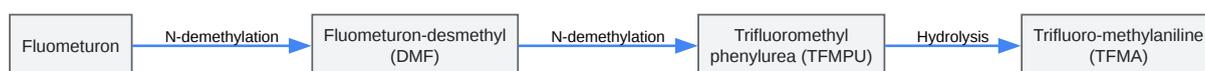
Table 1: Physicochemical Properties of Fluometuron and its Primary Metabolite

| Property | Fluometuron | Fluometuron-desmethyl |
|-------------------|---|---|
| CAS Number | 2164-17-2[1][2][3][4] | 3032-40-4[5] |
| Molecular Formula | C ₁₀ H ₁₁ F ₃ N ₂ O | C ₉ H ₉ F ₃ N ₂ O |
| Molecular Weight | 232.20 g/mol | 218.18 g/mol |
| Melting Point | 163-164 °C | Not available |

Metabolic Pathway of Fluometuron

Fluometuron undergoes sequential degradation in the environment and biological systems. The primary metabolic step is the N-demethylation of the parent compound to form Fluometuron-desmethyl (DMF). This is followed by further degradation to trifluoromethyl phenylurea (TFMPU) and subsequently to trifluoro-methylaniline (TFMA) through hydrolysis.[6]

Understanding this pathway is crucial for environmental monitoring and toxicological studies.



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Figure 1: Metabolic degradation pathway of Fluometuron.

Analytical Methodology

The quantitative analysis of Fluometuron and its metabolites is predominantly performed using High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS). The use of a deuterated internal standard like **Fluometuron-desmethyl-d3** is essential for accurate and precise quantification, as it compensates for matrix effects and variations in instrument response.

Experimental Protocol: Quantification of Fluometuron and Metabolites in Water

This protocol is adapted from established environmental chemistry methods for the analysis of herbicide residues.[7][8]

1. Sample Preparation:

- Collect water samples in appropriate containers.
- For fortified samples, spike with known concentrations of Fluometuron, Fluometuron-desmethyl, and other relevant metabolites.
- Add a known amount of **Fluometuron-desmethyl-d3** as an internal standard to all samples, calibrators, and quality controls.

2. Chromatographic Separation:

- HPLC System: Agilent HPLC system or equivalent.[8]
- Column: Agilent ZORBAX Eclipse XDB-C18 (4.6 mm x 150 mm, 5 µm) with a guard column. [8]
- Mobile Phase A: 0.5% formic acid in water.[8]
- Mobile Phase B: 0.5% formic acid in acetonitrile.[8]
- Gradient: A linear gradient is typically employed to separate the analytes.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 40°C.[8]

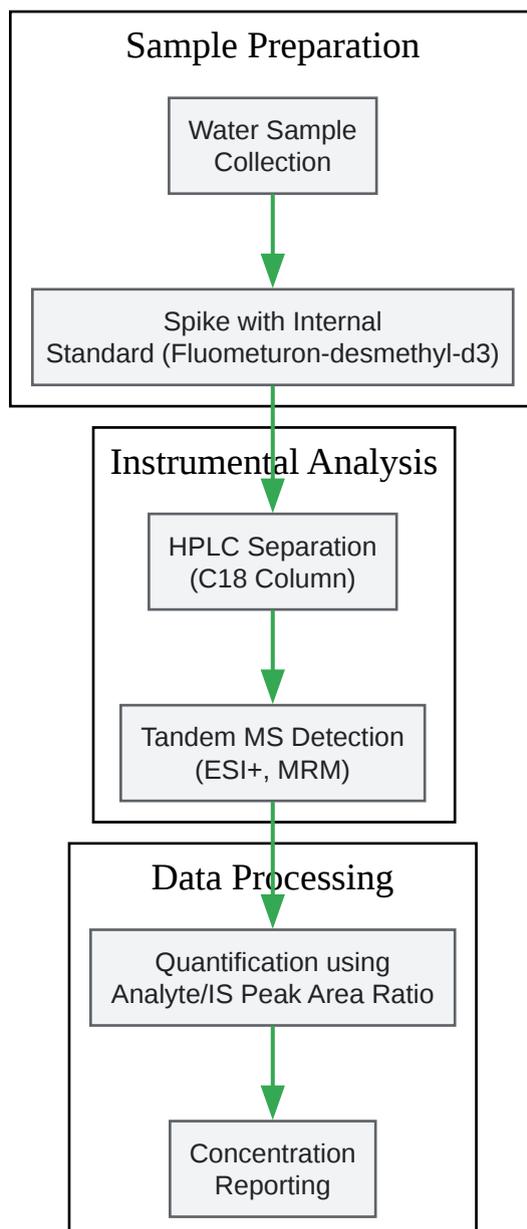
3. Mass Spectrometric Detection:

- Mass Spectrometer: Sciex API 5000 triple quadrupole mass spectrometer or equivalent.[8]
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.[8]
- Detection Mode: Multiple Reaction Monitoring (MRM).[8]

Table 2: Exemplary MRM Transitions for Fluometuron and its Metabolite

| Analyte | Precursor Ion (m/z) | Product Ion (m/z) - Quantifier | Product Ion (m/z) - Qualifier |
|--------------------------|---------------------|--------------------------------|-------------------------------|
| Fluometuron | 233 | 160 | 72 |
| Fluometuron-desmethyl | 219 | 162 | 142 |
| Fluometuron-desmethyl-d3 | 222 (theoretical) | 162 (theoretical) | 142 (theoretical) |

Note: The m/z values for **Fluometuron-desmethyl-d3** are theoretical and should be optimized based on experimental data.



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Figure 2: General workflow for the quantitative analysis of Fluometuron and its metabolites.

Conclusion

Fluometuron-desmethyl-d3 serves as a critical tool for researchers in environmental science, toxicology, and analytical chemistry. Its use as an internal standard enables the reliable quantification of Fluometuron and its primary metabolite, Fluometuron-desmethyl, in various matrices. This technical guide provides a foundational understanding of the compound, its metabolic context, and its application in advanced analytical methods. The detailed protocols and visual diagrams are intended to facilitate the design and execution of robust scientific investigations.

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